An In-Depth Technical Guide to 2-Hydroxybenzoylacetonitrile

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Compound of Interest

Compound Name:	*2-Hydroxybenzoylacetonitrile*
CAS No.:	*10523-47-4*
Cat. No.:	*B080658*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Hydroxybenzoylacetonitrile** (CAS No. 10523-47-4), a versatile β-ketonitrile with significant potential in synthetic chemistry and drug discovery. As a Senior Application Scientist, this document synthesizes foundational chemical principles with practical insights into its synthesis, properties, and prospective applications, grounded in authoritative scientific literature.

Core Identifiers and Chemical Structure

2-Hydroxybenzoylacetonitrile, a molecule of interest for its reactive functionalities, is systematically identified by several key descriptors. Understanding these identifiers is crucial for accurate sourcing, database retrieval, and regulatory compliance.

Table 1: Core Identifiers for **2-Hydroxybenzoylacetonitrile**

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Identifier	Value	Source
CAS Number	10523-47-4	CymitQuimica[1]
Molecular Formula	$C_9H_7NO_2$	N/A
Molecular Weight	161.16 g/mol	N/A
IUPAC Name	3-(2-hydroxyphenyl)-3-oxopropanenitrile	N/A
Synonym	3-(2-Hydroxy-Phenyl)-3-Oxo-Propionitrile	CymitQuimica[1]

The structural architecture of **2-Hydroxybenzoylacetonitrile** features a benzene ring substituted with a hydroxyl (-OH) group at the ortho position relative to a keto-acetonitrile side chain. This arrangement of a phenolic hydroxyl group, a ketone, and a nitrile confers a unique combination of reactivity and potential for biological interactions. The presence of the hydroxyl group facilitates hydrogen bonding, influencing its solubility and interaction with biological targets.[1]

Physicochemical Properties

The physicochemical properties of **2-Hydroxybenzoylacetonitrile** are pivotal in designing synthetic routes and formulating it for biological assays. While extensive experimental data is not widely published, its structural features allow for informed predictions.

Table 2: Predicted Physicochemical Properties of **2-Hydroxybenzoylacetonitrile**

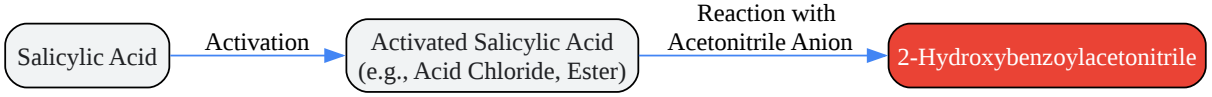
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Property	Predicted Value/Information	Justification/Source
Appearance	Crystalline solid	CymitQuimica[1]
Solubility	Soluble in polar organic solvents	The presence of a hydroxyl group allows for hydrogen bonding with polar solvents.[1]
Acidity	The phenolic hydroxyl group imparts acidic properties.	General principle for phenols.
Reactivity	The nitrile group can act as a nucleophile, while the ketone and the overall structure can participate in condensation and substitution reactions.	CymitQuimica[1]

Synthesis of 2-Hydroxybenzoylacetonitrile: A Methodological Overview

The synthesis of β-ketonitriles, such as **2-Hydroxybenzoylacetonitrile**, is a well-established area of organic chemistry.[2][3] While a specific, detailed protocol for **2-Hydroxybenzoylacetonitrile** is not readily available in the searched literature, a plausible and efficient synthetic approach can be designed based on known transformations of salicylic acid derivatives and general methods for β-ketonitrile synthesis.[4][5]

A proposed synthetic pathway initiates from the readily available and economical starting material, salicylic acid. The key transformation involves the formation of a carbon-carbon bond to introduce the cyanomethyl group.



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Figure 1: Proposed synthetic workflow for **2-Hydroxybenzoylacetonitrile**.

Experimental Protocol: A Generalized Approach

The following protocol is a generalized procedure based on established methods for the synthesis of β-ketonitriles from carboxylic acid derivatives.[2]

Step 1: Activation of Salicylic Acid The carboxylic acid functionality of salicylic acid must first be activated to facilitate nucleophilic attack. This can be achieved by converting it to an acid chloride (e.g., using thionyl chloride or oxalyl chloride) or a suitable ester (e.g., a methyl or ethyl ester via Fischer esterification).

Causality: The carbonyl carbon of a carboxylic acid is not sufficiently electrophilic to react directly with the weakly nucleophilic acetonitrile anion. Conversion to an acid chloride or ester significantly enhances its electrophilicity.

Step 2: Generation of the Acetonitrile Anion A strong base, such as sodium hydride (NaH) or lithium diisopropylamide (LDA), is required to deprotonate acetonitrile (pKa ≈ 25) to generate the nucleophilic acetonitrile anion ($-CH_2CN$).

Causality: The methylene protons of acetonitrile are weakly acidic and require a potent, non-nucleophilic base to ensure complete deprotonation without side reactions.

Step 3: Nucleophilic Acyl Substitution The activated salicylic acid derivative is then reacted with the acetonitrile anion in an appropriate aprotic solvent (e.g., tetrahydrofuran, diethyl ether) under anhydrous conditions. The reaction mixture is typically stirred at low temperatures (e.g., 0 °C to room temperature) to control the reaction rate and minimize side products.

Causality: This step involves a nucleophilic acyl substitution where the acetonitrile anion attacks the electrophilic carbonyl carbon of the activated salicylic acid, leading to the formation of the β-ketonitrile structure.

Step 4: Work-up and Purification The reaction is quenched with a mild acid (e.g., dilute HCl) to neutralize the excess base and protonate the product. The crude product is then extracted into an organic solvent, washed, dried, and purified, typically by column chromatography or recrystallization, to yield pure **2-Hydroxybenzoylacetonitrile**.

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Self-Validation: The purity of the synthesized compound should be confirmed by techniques such as Thin Layer Chromatography (TLC), melting point analysis, and spectroscopic methods (NMR, IR, MS).

Spectroscopic Characterization

Spectroscopic analysis is essential for the unambiguous identification and structural elucidation of **2-Hydroxybenzoylacetonitrile**. Below are the expected characteristic signals based on its structure and data from analogous compounds.

4.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methylene protons, and the phenolic hydroxyl proton. The aromatic protons will likely appear as a complex multiplet in the range of δ 6.8-8.0 ppm. The methylene (-CH_2-) protons adjacent to the carbonyl and nitrile groups are expected to resonate as a singlet at approximately δ 4.0-4.5 ppm. The phenolic hydroxyl proton will likely appear as a broad singlet, with its chemical shift being concentration and solvent-dependent.[4][6][7][8][9][10][11]

- ^{13}C NMR: The carbon NMR spectrum will provide information on the carbon framework. Key expected signals include the carbonyl carbon (C=O) around δ 190-200 ppm, the nitrile carbon (C≡N) around δ 115-120 ppm, and the aromatic carbons in the δ 115-160 ppm region. The methylene carbon is expected to appear around δ 30-40 ppm.[7][10]

4.2. Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands corresponding to the functional groups present in the molecule.[12][13][14][15]

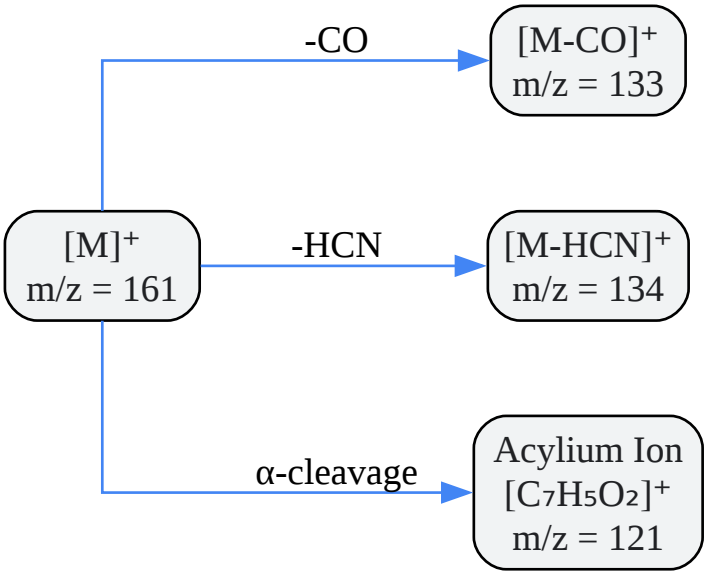
Table 3: Predicted IR Absorption Frequencies for **2-Hydroxybenzoylacetonitrile**

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Functional Group	Characteristic Absorption (cm^{-1})	Intensity
O-H (phenolic)	3200-3600	Broad, Strong
C-H (aromatic)	3000-3100	Medium
C≡N (nitrile)	2220-2260	Medium, Sharp
C=O (ketone)	1680-1700	Strong
C=C (aromatic)	1450-1600	Medium
C-O (phenolic)	1200-1300	Strong

4.3. Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) is expected to show a molecular ion peak ($[M]^+$) at m/z = 161. Key fragmentation patterns would likely involve the loss of small neutral molecules such as CO (28 Da) and HCN (27 Da). Alpha-cleavage adjacent to the carbonyl group is also a probable fragmentation pathway, leading to characteristic fragment ions.[16][17][18][19][20][21][22]



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Figure 2: Predicted major fragmentation pathways for **2-Hydroxybenzoylacetonitrile** in EI-MS.

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Applications in Drug Discovery and Research

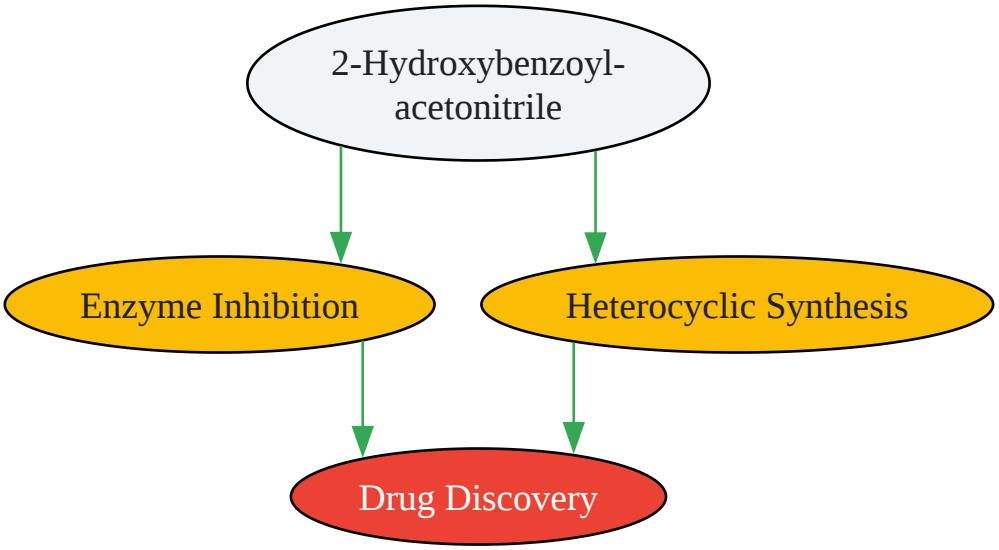
While specific biological activities of **2-Hydroxybenzoylacetonitrile** are not extensively documented in the available literature, its structural motifs are present in numerous bioactive compounds. This suggests a strong potential for its application in drug discovery and as a versatile research chemical.

5.1. Potential as an Enzyme Inhibitor

The β-ketonitrile scaffold is a known pharmacophore in various enzyme inhibitors.[6] The combination of a chelating hydroxyl group and a carbonyl oxygen could facilitate binding to the active sites of metalloenzymes. Furthermore, the nitrile group can act as a hydrogen bond acceptor or participate in other interactions within an enzyme's active site.

5.2. Precursor for Heterocyclic Synthesis

β-Ketonitriles are valuable precursors for the synthesis of a wide range of heterocyclic compounds, including pyridines, pyrimidines, and pyrazoles.[3][23] Many of these heterocyclic scaffolds form the core of approved drugs. **2-Hydroxybenzoylacetonitrile** can serve as a building block for novel libraries of compounds for high-throughput screening in drug discovery programs.[24]



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Figure 3: Potential applications of **2-Hydroxybenzoylacetonitrile** in research and development.

5.3. Antimicrobial and Antioxidant Potential

Phenolic compounds are well-known for their antioxidant properties. The hydroxyl group on the aromatic ring of **2-Hydroxybenzoylacetonitrile** can potentially act as a radical scavenger. Additionally, related structures such as 2-hydroxy benzyl hydrazides have demonstrated antibacterial activity, suggesting that **2-Hydroxybenzoylacetonitrile** and its derivatives could be explored for antimicrobial applications.[2][24]

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **2-Hydroxybenzoylacetonitrile** was not found, data for the closely related isomer, 2-hydroxybenzonitrile (2-cyanophenol, CAS 611-20-1), provides important preliminary safety guidance.[16][25]

- General Handling: Handle with care in a well-ventilated area, preferably in a fume hood. Avoid inhalation of dust and contact with skin and eyes.[16]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including gloves and safety glasses.[16]
- Hazards: Based on data for 2-hydroxybenzonitrile, the compound may be harmful if swallowed, cause skin irritation, and serious eye damage. It may also cause an allergic skin reaction.[16][25]
- Storage: Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[16]

It is imperative to consult a specific and verified Safety Data Sheet for **2-Hydroxybenzoylacetonitrile** before handling.

Conclusion

2-Hydroxybenzoylacetonitrile is a molecule with considerable, yet largely untapped, potential. Its synthesis is achievable through established organic chemistry methodologies, and

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its structural features suggest a range of possible applications, particularly in the synthesis of novel heterocyclic compounds for drug discovery and as a potential enzyme inhibitor. Further research into its specific biological activities and the full characterization of its physicochemical properties will be crucial in unlocking its full potential for the scientific and pharmaceutical communities.

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